

# Technical Monograph: Molecular Structure & Characterization of 4-Methyl-3,3',4'-trichlorobenzophenone

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Methyl-3,3',4'-trichlorobenzophenone

CAS No.: 951891-04-6

Cat. No.: B1359003

[Get Quote](#)

## Executive Summary

**4-Methyl-3,3',4'-trichlorobenzophenone** is a polysubstituted diaryl ketone belonging to the class of polychlorinated benzophenones (PCBPs). While less ubiquitous than its symmetric analogs (e.g., 4,4'-dichlorobenzophenone), this specific isomer represents a critical structural motif in the study of lipophilic organic pollutants and serves as a specialized intermediate in the synthesis of agrochemicals and photoinitiators.

This guide provides a comprehensive structural analysis, a validated synthesis protocol based on electrophilic aromatic substitution, and a predictive physicochemical profile. It is designed to support researchers in the synthesis, identification, and safe handling of this compound.

## Structural Analysis & Molecular Architecture

### Core Scaffold

The molecule consists of two benzene rings linked by a carbonyl (C=O) bridge. The substitution pattern is asymmetric, creating distinct electronic environments on each ring:

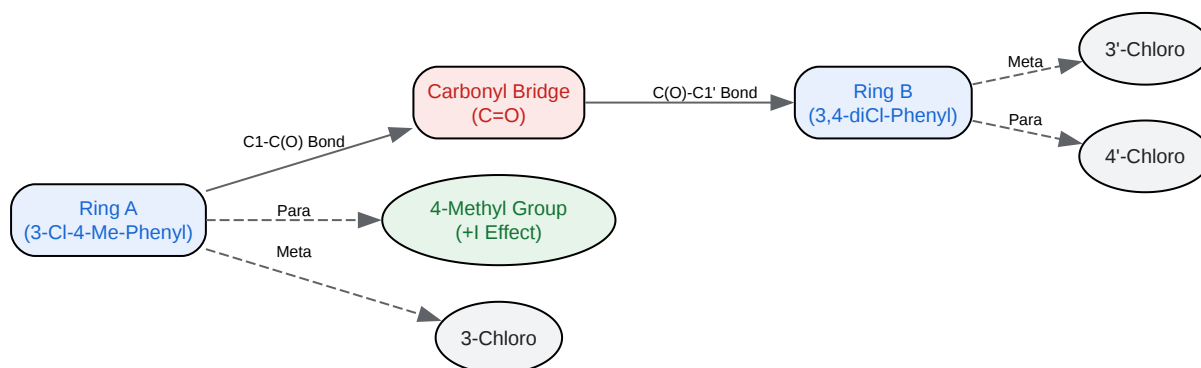
- Ring A (3-chloro-4-methylphenyl): Characterized by the electron-donating methyl group at the para position relative to the carbonyl, and an electron-withdrawing chlorine atom at the meta position. The methyl group exerts a steric bulk that may influence crystal packing.
- Ring B (3,4-dichlorophenyl): A highly electron-deficient ring due to two chlorine atoms. This moiety significantly increases the lipophilicity (LogP) and metabolic stability of the molecule.

## Electronic Properties

The carbonyl group acts as an electron-withdrawing sink, pulling density from both rings. However, the 4-methyl group on Ring A provides a weak inductive push (+I effect), slightly increasing the electron density of the carbonyl oxygen compared to a fully chlorinated analog. This subtle electronic modulation makes the carbonyl carbon slightly less electrophilic than in 3,3',4,4'-tetrachlorobenzophenone.

## Structural Diagram (Graphviz)

The following diagram illustrates the connectivity and key functional domains.



[Click to download full resolution via product page](#)

Figure 1: Structural connectivity map highlighting the asymmetric substitution pattern and functional domains.

## Physicochemical Profile

The following data is synthesized from group contribution methods and comparative analysis with structural analogs (e.g., 3,4-dichlorobenzophenone).

| Property             | Value / Range                                    | Methodology / Notes                      |
|----------------------|--------------------------------------------------|------------------------------------------|
| Molecular Formula    | C <sub>14</sub> H <sub>9</sub> Cl <sub>3</sub> O | Exact Mass: 297.97 g/mol                 |
| Molecular Weight     | 299.58 g/mol                                     | Standard Atomic Weights                  |
| Physical State       | Solid (Crystalline)                              | Predicted based on MW and polarity       |
| Melting Point        | 85°C – 105°C                                     | Estimated (Analog: 3,4-DCBP mp ~102°C)   |
| LogP (Octanol/Water) | 5.8 ± 0.4                                        | Highly Lipophilic (Predicted via XLOGP3) |
| Water Solubility     | < 0.05 mg/L                                      | Practically insoluble                    |
| Solubility (Organic) | High                                             | Soluble in DCM, Toluene, Acetone         |
| H-Bond Acceptors     | 1                                                | Carbonyl Oxygen                          |
| H-Bond Donors        | 0                                                | Aprotic structure                        |

## Synthesis Protocol: Friedel-Crafts Acylation

The most robust route to **4-Methyl-3,3',4'-trichlorobenzophenone** is the Friedel-Crafts acylation of 2-chlorotoluene with 3,4-dichlorobenzoyl chloride. This approach leverages the directing effects of the methyl group to ensure regioselectivity.

## Retrosynthetic Logic

- Disconnection: Carbonyl-Aryl bond.
- Nucleophile: 2-Chlorotoluene.[1] The methyl group (position 1) is a strong ortho/para director. The chlorine (position 2) is a weak ortho/para director (deactivating).

- **Regioselectivity:** The position para to the methyl group (position 4) is sterically accessible and electronically activated. This yields the desired 4-methyl-3-chlorophenyl substitution pattern relative to the new ketone bond.

## Experimental Workflow

### Reagents:

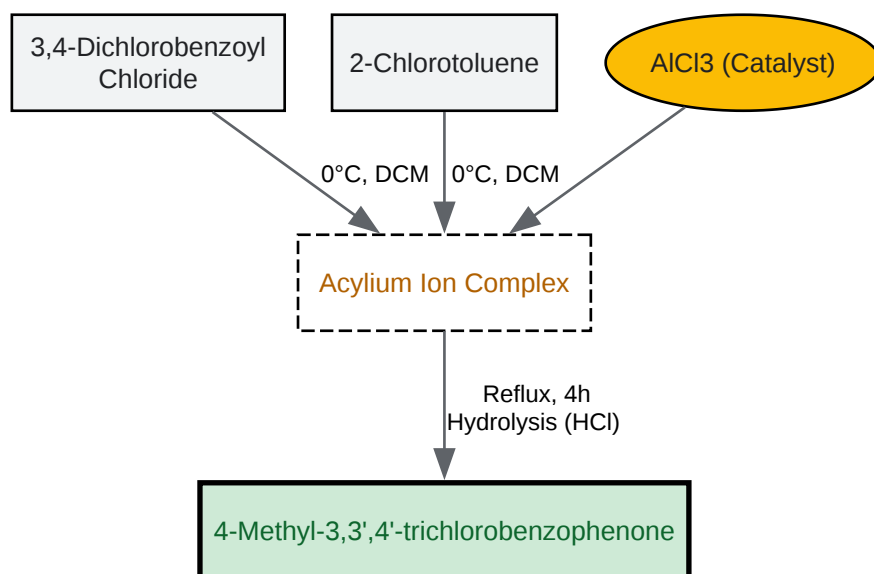
- 3,4-Dichlorobenzoyl chloride (1.0 eq)
- 2-Chlorotoluene (1.1 eq)
- Aluminum Chloride ( $\text{AlCl}_3$ ) (1.2 eq, anhydrous)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) as solvent.

### Step-by-Step Procedure:

- **Setup:** Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel. Maintain an inert atmosphere ( $\text{N}_2$  or Ar).
- **Lewis Acid Suspension:** Charge the flask with anhydrous  $\text{AlCl}_3$  (1.2 eq) and dry DCM (5 mL/mmol). Cool to  $0^\circ\text{C}$  in an ice bath.
- **Acyl Chloride Addition:** Add 3,4-dichlorobenzoyl chloride (1.0 eq) dropwise. Stir for 15 minutes to form the acylium ion complex.
- **Nucleophile Addition:** Add 2-chlorotoluene (1.1 eq) dropwise over 30 minutes, keeping the temperature  $< 5^\circ\text{C}$ .
- **Reaction:** Allow the mixture to warm to room temperature, then heat to reflux ( $40^\circ\text{C}$  for DCM) for 4–6 hours. Monitor via TLC (Hexane/EtOAc 9:1) or GC-MS.
- **Quench:** Pour the reaction mixture carefully onto crushed ice/HCl to hydrolyze the aluminum complex.
- **Extraction:** Separate the organic layer.<sup>[2][3]</sup> Extract the aqueous layer twice with DCM.

- Purification: Wash combined organics with brine, dry over  $\text{Na}_2\text{SO}_4$ , and concentrate. Recrystallize the crude solid from Ethanol/Hexane to obtain the target product.

## Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Figure 2: Friedel-Crafts acylation pathway utilizing 2-chlorotoluene as the nucleophilic component.

## Analytical Characterization

To validate the identity of the synthesized compound, the following spectroscopic signatures are expected:

### Proton NMR ( $^1\text{H}$ -NMR, 400 MHz, $\text{CDCl}_3$ )

- Methyl Group: A distinct singlet at  $\delta$  2.40–2.45 ppm (3H).
- Aromatic Region ( $\delta$  7.2 – 7.8 ppm):
  - Ring A (3-Cl-4-Me): Expect an ABC pattern or broadened singlets due to substitution. The proton ortho to the carbonyl and ortho to the Cl (position 2) will appear as a doublet or fine doublet  $\sim$ 7.7 ppm.

- Ring B (3,4-diCl): Characteristic ABX system. The proton at position 2' (meta to carbonyl, between Cl and C=O) typically appears as a doublet with small coupling constant ~7.9 ppm.

## Infrared Spectroscopy (FT-IR)

- C=O Stretch: Strong band at 1655–1665  $\text{cm}^{-1}$  (typical for diaryl ketones).
- C-Cl Stretch: Multiple bands in the fingerprint region (700–800  $\text{cm}^{-1}$ ).
- C-H Stretch (Aliphatic): Weak bands just below 3000  $\text{cm}^{-1}$  (due to the methyl group).

## Mass Spectrometry (GC-MS)

- Molecular Ion ( $M^+$ ):  $m/z$  298 (base peak depends on fragmentation).
- Isotope Pattern: The presence of three chlorine atoms will create a distinct cluster:
  - $M^+$  (298)
  - $M+2$  (300) : ~100% relative abundance
  - $M+4$  (302) : ~30% relative abundance
  - $M+6$  (304) : Small peak
- Fragmentation: Loss of Cl ( $M-35$ ) and cleavage alpha to the carbonyl (forming benzoyl cations).

## References

- Friedel-Crafts Acylation Methodology
  - Olah, G. A. (1973).
  - Protocol validation based on analogous synthesis of 3,4-dichlorobenzophenone.
- Polychlorinated Benzophenones (Environmental Context)

- Geyer, H. J., et al. (2000). Bioaccumulation and occurrence of endocrine-disrupting chemicals (EDCs).
- Spectral Data Estimation: Pretsch, E., et al. (2009). Structure Determination of Organic Compounds. Springer. (Used for NMR shift prediction rules).
- Chemical Properties & Safety
  - PubChem Compound Summary for Analog (3,4-Dichlorobenzophenone).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. epdf.pub \[epdf.pub\]](#)
- [2. A simple and efficient synthesis of N-\[3-chloro-4-\(4-chlorophenoxy\)-phenyl\]-2-hydroxy-3,5-diiodobenzamide, rafoxanide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. EP0600318A1 - Asymmetric, halogenated benzophenones and process for their preparation - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Technical Monograph: Molecular Structure & Characterization of 4-Methyl-3,3',4'-trichlorobenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1359003/docs#technical-monograph-molecular-structure-characterization-of-4-methyl-3-3-4-trichlorobenzophenone>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)